

Essential Procedures for the Safe Disposal of WAY-620473

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Compound of Interest

Compound Name: WAY-620473

Cat. No.: B10861720

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For Immediate Implementation by Laboratory Personnel

This document provides crucial safety and logistical guidance for the proper disposal of **WAY-620473**, a selective androgen receptor modulator (SARM). As a compound under investigation, **WAY-620473** should be handled as a hazardous chemical. All disposal procedures must comply with institutional, local, and federal regulations. Personnel must be trained in hazardous waste management.

Guiding Principles for Disposal

Given that specific disposal information for **WAY-620473** is not publicly available, it must be treated as a hazardous investigational drug. The following principles, derived from general laboratory chemical waste guidelines, must be strictly adhered to:

- Never Discharge to Sewer or General Trash: Disposal of **WAY-620473** or its containers via sink drains or regular trash is strictly prohibited.^{[1][2]}
- Consult Environmental Health and Safety (EHS): Your institution's EHS department must be contacted to determine the specific requirements for hazardous waste disposal and to schedule a waste pickup.^{[3][4]}

- Segregation is Key: Do not mix **WAY-620473** waste with other chemical waste streams unless compatibility has been confirmed.[\[2\]](#)[\[5\]](#) Store waste in designated Satellite Accumulation Areas (SAAs).[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Proper Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name ("**WAY-620473**"), concentration, and any solvents present.[\[1\]](#)
[\[4\]](#)

Disposal of **WAY-620473** in Various Forms

The proper disposal method depends on the form of the **WAY-620473** waste.

Waste Form	Disposal Procedure
Pure Compound (Solid)	<ol style="list-style-type: none"> 1. Collect in a dedicated, sealed, and properly labeled hazardous waste container. 2. The container must be compatible with the chemical. 3. Store in a designated SAA away from incompatible materials. 4. Arrange for pickup by your institution's EHS.[3][4]
Solutions	<ol style="list-style-type: none"> 1. Collect all aqueous and solvent-based solutions containing WAY-620473 in a dedicated, sealed, and leak-proof hazardous waste container.[2] 2. Do not mix halogenated and non-halogenated solvent waste unless permitted by your EHS.[6] 3. Label the container with the chemical name and all solvent components and their approximate concentrations. 4. Store in secondary containment within an SAA.[2] 5. Arrange for pickup by EHS.
Contaminated Labware (e.g., pipette tips, gloves, vials)	<ol style="list-style-type: none"> 1. Dispose of all single-use items contaminated with WAY-620473 as hazardous waste. 2. Collect in a designated, clearly labeled, and sealed container (e.g., a lined pail or a dedicated waste bag).[6] 3. For grossly contaminated items, double-bagging may be necessary. 4. Arrange for pickup by EHS.
Empty Containers	<ol style="list-style-type: none"> 1. A container is not considered "empty" if it contains residual product. 2. To be disposed of as non-hazardous waste, the container must be triple-rinsed with a suitable solvent.[1][7] 3. The rinsate from all three rinses must be collected and disposed of as hazardous liquid waste.[1][2][7] 4. After rinsing, deface or remove the original label and dispose of the container according to institutional guidelines for non-hazardous lab glass or plastic.[1][7]

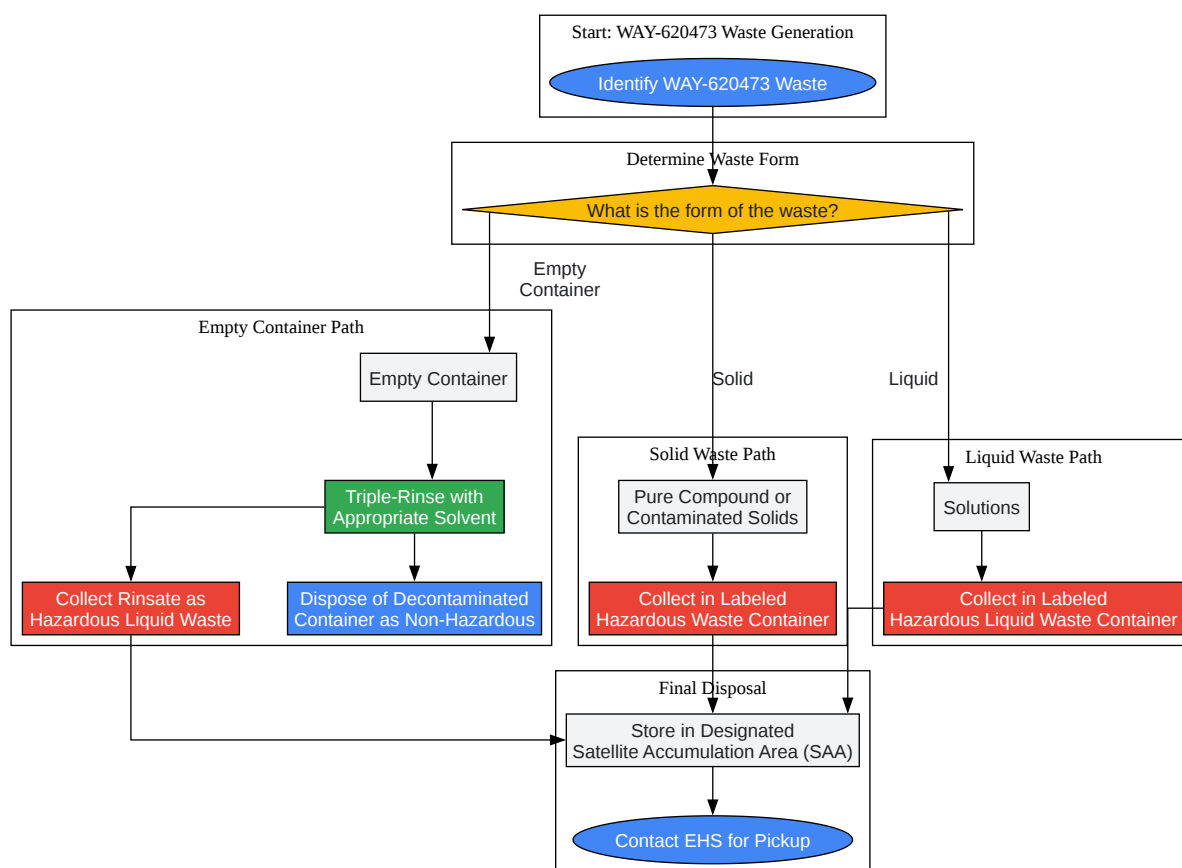
Experimental Protocol: Triple-Rinsing of Empty Containers

This protocol must be followed to decontaminate empty containers that held **WAY-620473** before their disposal as non-hazardous waste.

- Select an Appropriate Solvent: Choose a solvent in which **WAY-620473** is readily soluble.
- First Rinse: Add a small amount of the chosen solvent to the empty container, ensuring the entire inner surface is wetted. Securely cap and agitate the container. Empty the rinsate into the designated hazardous liquid waste container for **WAY-620473** solutions.
- Second Rinse: Repeat the rinsing process with a fresh portion of the solvent and collect the rinsate in the same hazardous waste container.
- Third Rinse: Repeat the rinse for a final time, collecting the rinsate.
- Drying: Allow the container to air-dry completely in a ventilated area, such as a fume hood.^[7]
- Final Disposal: Once dry, deface the original label and dispose of the container as regular laboratory glass or plastic, as per your institution's policy.^{[1][7]}

Logical Workflow for WAY-620473 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **WAY-620473** waste streams.



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Caption: Decision workflow for the disposal of **WAY-620473**.

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